

Technical Guide: Physicochemical Properties of 2,4-Dichloro-5-(chloromethyl)pyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloro-5-(chloromethyl)pyrimidine

Cat. No.: B1314503

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available solubility data for **2,4-Dichloro-5-(chloromethyl)pyrimidine**. It also outlines common experimental protocols for determining the solubility of pyrimidine derivatives, which can be adapted for this specific compound. While the broader class of pyrimidine derivatives is known for a wide range of biological activities, a specific signaling pathway for **2,4-Dichloro-5-(chloromethyl)pyrimidine** has not been identified in the reviewed literature.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₃ Cl ₃ N ₂	[1]
Molecular Weight	197.45 g/mol	[2]
Appearance	White to cream solid	[1]
CAS Number	7627-38-5	[1][2]

Solubility Data

Currently, publicly available quantitative solubility data for **2,4-Dichloro-5-(chloromethyl)pyrimidine** is limited. The following table summarizes the known data point.

Further experimental investigation is required to determine its solubility in a broader range of solvents and temperatures.

Solvent	Temperature (°C)	Solubility (g/L)	Classification
Water	25	2.4	Slightly soluble[1]

Experimental Protocols for Solubility Determination

The following are generalized but detailed methodologies for determining the solubility of pyrimidine derivatives, which can be applied to **2,4-Dichloro-5-(chloromethyl)pyrimidine**.

Thermodynamic (Equilibrium) Solubility Assay

This method determines the equilibrium solubility of a compound in a specific solvent.

Workflow for Thermodynamic Solubility Assay



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,4-Dichloro-5-(chloromethyl)pyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314503#2-4-dichloro-5-chloromethyl-pyrimidine-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com